

5-((4-Chlorophenyl)methyl)-2-oxazolidinone

molecular weight and formula

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Compound of Interest

Compound Name: 5-((4-Chlorophenyl)methyl)-2-oxazolidinone

CAS No.: 62825-89-2

Cat. No.: B14522684

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Technical Profile: 5-((4-Chlorophenyl)methyl)-2-oxazolidinone

Executive Summary

5-((4-Chlorophenyl)methyl)-2-oxazolidinone is a heterocyclic organic compound featuring a 2-oxazolidinone core substituted at the 5-position with a 4-chlorobenzyl group. Unlike its 4-substituted counterparts, which are widely used as chiral auxiliaries in asymmetric synthesis, 5-substituted oxazolidinones are primarily investigated as pharmacophores in medicinal chemistry, particularly for their muscle relaxant (mephenoxalone analogs) and antibacterial properties.

Core Chemical Identity

Property	Value
IUPAC Name	5-[(4-chlorophenyl)methyl]-1,3-oxazolidin-2-one
Common Name	5-(4-chlorobenzyl)-2-oxazolidinone
Molecular Formula	C ₁₀ H ₁₀ ClNO ₂
Molecular Weight	211.65 g/mol
CAS Registry Number	Not widely listed; Analogous to 5-benzyl-2-oxazolidinone (CAS 10374-51-3)
Physical State	White to off-white crystalline solid (Predicted)
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water

Physicochemical Characterization

Molecular Formula & Weight Calculation

The molecular formula C₁₀H₁₀ClNO₂ is derived from the structural components:

- Oxazolidin-2-one Core: C₃H₅NO₂ (Base)
C₃H₄NO₂ (Substituted)
- Substituent: (4-Chlorophenyl)methyl group (C₇H₆Cl)

Precise Mass Calculation:

- Carbon (10):
- Hydrogen (10):
- Chlorine (1):
- Nitrogen (1):
- Oxygen (2):

- Total MW:211.65 g/mol

Structural Analysis

The molecule consists of a 5-membered heterocyclic ring containing nitrogen and oxygen.^{[1][2]} The 4-chlorobenzyl group is attached to the carbon at position 5 (adjacent to the oxygen atom).

- Chirality: The C5 carbon is a stereocenter. The compound can exist as (5R)- or (5S)- enantiomers, or as a racemate.
- Electronic Properties: The 4-chloro substituent exerts an electron-withdrawing inductive effect on the phenyl ring, potentially influencing the lipophilicity (LogP ~2.2) and metabolic stability of the benzyl moiety.

Synthesis & Manufacturing Protocols

The synthesis of 5-substituted oxazolidinones requires specific regiochemical control to ensure the substituent is placed at C5 rather than C4. Two primary routes are established: the Epoxide Opening Route and the Amino Alcohol Cyclization Route.

Route A: Epoxide Opening (Regioselective)

This method utilizes 2-(4-chlorobenzyl)oxirane, often derived from the epoxidation of 4-chloroallylbenzene.

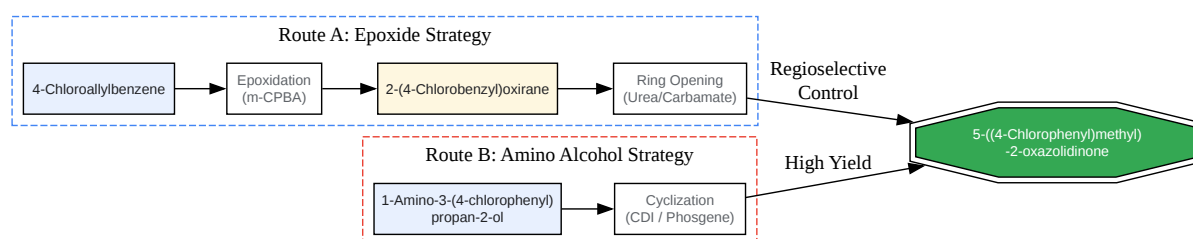
- Epoxidation: 4-Chloroallylbenzene is reacted with m-CPBA to yield 2-(4-chlorobenzyl)oxirane.
- Carbamate Formation: The epoxide is opened with a carbamate source (e.g., ethyl carbamate) or isocyanate under basic conditions (NaH or Lewis acid catalysis).
- Cyclization: Intramolecular attack of the nitrogen anion on the epoxide carbon (or activated intermediate) closes the ring.

Route B: Amino Alcohol Cyclization (Traditional)

This route constructs the ring from a linear precursor, 1-amino-3-(4-chlorophenyl)propan-2-ol.

- Precursor Synthesis: Reaction of 4-chlorobenzyl chloride with nitromethane followed by reduction, or opening of epichlorohydrin with 4-chlorophenylmagnesium bromide followed by amination.
- Cyclization: The amino alcohol is treated with a phosgene equivalent (CDI, Diethyl carbonate, or Triphosgene) to form the cyclic carbamate.

Experimental Workflow Visualization



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Caption: Synthesis of **5-((4-Chlorophenyl)methyl)-2-oxazolidinone** via Epoxide and Amino Alcohol routes.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures are diagnostic:

Proton NMR (¹H-NMR, 400 MHz, CDCl₃)

- Aromatic Protons: Two doublets (AA'BB' system) around 7.30 ppm (2H) and 7.15 ppm (2H), characteristic of the para-substituted chlorophenyl group.
- C5-H (Methine): A multiplet around

4.7–4.9 ppm. This proton is deshielded by the adjacent oxygen and is the key marker for the 5-substituted isomer (distinct from C4-H in Evans auxiliaries).

- C4-H

(Methylene): Two multiplets or doublets of doublets around

3.2–3.6 ppm (ring CH

).

- Benzylic CH

: A doublet or multiplet around

2.8–3.0 ppm.

- NH: A broad singlet around

5.5–6.5 ppm (exchangeable with D

O).

Carbon NMR (¹³C-NMR, 100 MHz, CDCl₃)

- Carbonyl (C=O): Signal at

159 ppm.^[3]

- C5 (Methine): Signal at

75–78 ppm (shifted downfield due to Oxygen).

- C4 (Methylene): Signal at

45–48 ppm.

- Aromatic Carbons: Four signals in the 128–135 ppm range (C-Cl, C-alkyl, and two CH signals).

Mass Spectrometry (ESI-MS)

- Molecular Ion:

(for

Cl) and

(for

Cl).

- Isotope Pattern: A distinct 3:1 ratio for the M and M+2 peaks, confirming the presence of a single chlorine atom.

Applications & Significance

Pharmaceutical Intermediates

This molecule serves as a structural analog to Mephenoxalone (a muscle relaxant), where the phenoxyethyl group is replaced by a chlorobenzyl group. Research indicates that 5-benzyl-2-oxazolidinones possess:

- Skeletal Muscle Relaxant Activity: Modulating central nervous system pathways.
- Antibacterial Potential: While distinct from Linezolid (which is an N-aryl oxazolidinone), 5-substituted derivatives are explored as novel pharmacophores to overcome resistance.

Chiral Building Blocks

In its enantiopure form, **5-((4-Chlorophenyl)methyl)-2-oxazolidinone** can function as a chiral auxiliary or a precursor for complex alkaloid synthesis. The C5-stereocenter allows for diastereoselective transformations on the attached nitrogen or during ring-opening reactions.

References

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